

Comprehensive Structural Elucidation of 4-(Hydrazinylmethyl)-2-methylpyridine Dihydrochloride

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Compound of Interest

Compound Name: 4-(Hydrazinylmethyl)-2-methylpyridine 2hcl

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A Multi-Modal Analytical Technical Guide

Executive Summary

This technical guide details the structural elucidation of 4-(Hydrazinylmethyl)-2-methylpyridine dihydrochloride ($C_7H_{11}N_3[1] \cdot 2HCl$).^{[1][2][3][4]} As a critical intermediate in the synthesis of bioactive heterocycles (e.g., pyrazoles, pyridazines), verifying the structural integrity of this hydrazine derivative is paramount due to its susceptibility to oxidation and hygroscopicity.^[1]

This document moves beyond basic spectral assignment, providing a self-validating analytical workflow that accounts for the specific challenges of dihydrochloride salts in nitrogenous bases.

Chemical Profile & Theoretical Framework^[1]

Before initiating wet-lab protocols, we must establish the theoretical spectral expectations.^[1] This "predictive framework" allows us to identify deviations that signal impurities (e.g., oxidation

to azo compounds) or incorrect salt stoichiometry.[1]

Target Structure Analysis

- IUPAC Name: 4-(Hydrazinylmethyl)-2-methylpyridine dihydrochloride[1]
- Molecular Formula: $C_7H_{13}Cl_2N_3$ (Salt) / $C_7H_{11}N_3$ (Free Base)[1]
- Molecular Weight: 210.09 g/mol (Salt) / 137.18 g/mol (Free Base)[1]

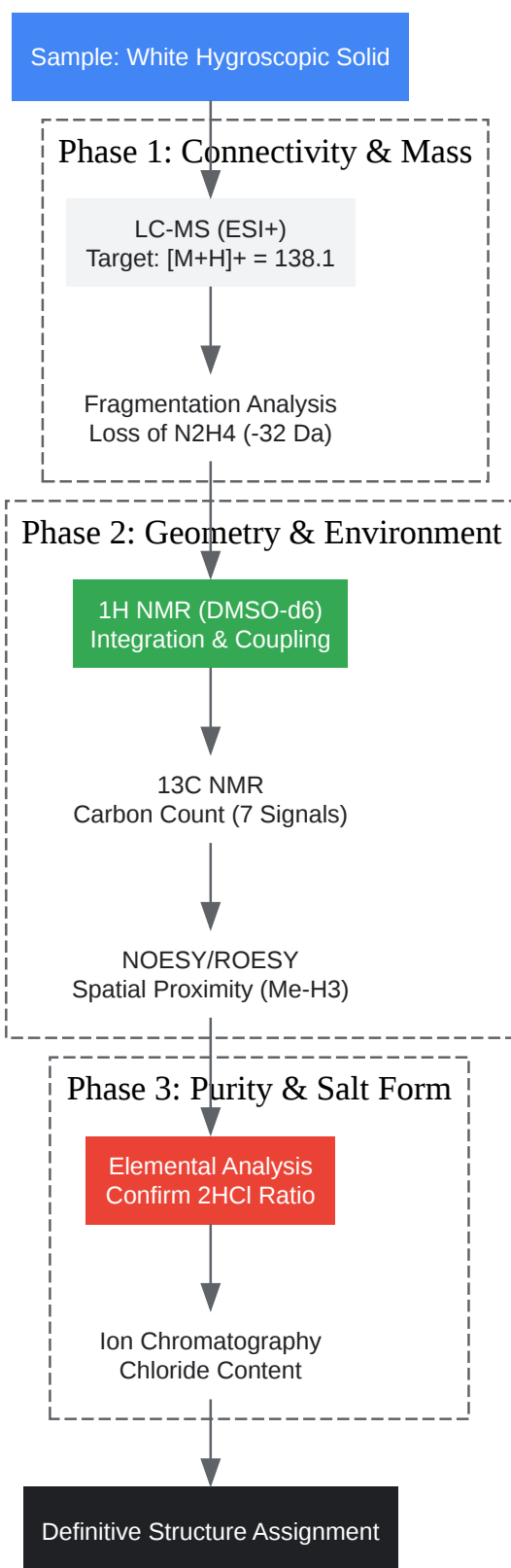
The "Salt Effect" on NMR

The 2HCl nature of this compound drastically alters the chemical shifts compared to the free base.[1]

- Pyridine Nitrogen Protonation: Causes a significant downfield shift (deshielding) of ring protons, particularly at positions 3, 5, and 6.[1]
- Hydrazine Protonation: The terminal hydrazine nitrogen is basic.[1] Protonation creates an ammonium-like environment, stabilizing the molecule but broadening exchangeable proton signals.[1]

Analytical Workflow Strategy

We employ a "Convergent Evidence" strategy. No single method is trusted in isolation; instead, Mass Spectrometry establishes connectivity, while NMR defines geometry and Elemental Analysis confirms stoichiometry.[1]



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Figure 1: The Convergent Evidence workflow ensures that mass, connectivity, and stoichiometry align before final sign-off.

Detailed Experimental Protocols & Data Interpretation

Phase 1: Mass Spectrometry (LC-MS)

Objective: Confirm molecular weight and analyze fragmentation to verify the hydrazine tail.

- Method: ESI+ (Electrospray Ionization), Direct Infusion or C18 Column.[\[1\]](#)
- Solvent: 0.1% Formic Acid in Water/Acetonitrile.[\[1\]](#)

Data Interpretation:

- Parent Ion: Expect a strong signal at m/z 138.1

[\[1\]](#) Note that the HCl dissociates; you observe the cation of the free base.[\[1\]](#)
- Fragmentation Pattern:
 - m/z 121: Loss of

(Characteristic of hydrazines).[\[1\]](#)
 - m/z 106: Loss of the hydrazine moiety (

), leaving the 4-methyl-2-methylpyridine carbocation.[\[1\]](#)
 - m/z 92: Pyridine ring fragmentation (loss of methyl).[\[1\]](#)

Phase 2: Nuclear Magnetic Resonance (NMR)

Objective: Map the carbon-hydrogen framework. Critical Note: Use DMSO- d_6 as the solvent.[\[1\]](#)

will cause rapid exchange of the hydrazine and acidic protons, erasing key structural information.[\[1\]](#)

A. ^1H NMR Assignment (400 MHz, DMSO- d_6)

The spectrum will display distinct regions.^[1]^[5] The salt form shifts aromatic protons downfield compared to the free base.^[1]

Position	Shift (ppm)	Multiplicity	Integration	Assignment Logic
NH/HCl	9.0 - 11.0	Broad	5-6H	Overlapping exchangeable protons from and ^[1]
H-6	8.65	Doublet (d)	1H	Ortho to Nitrogen. ^[1] Most deshielded aromatic proton. ^[1]
H-3	7.85	Singlet (s)	1H	Isolated between C2-Me and C4-Linker. ^[1] May show fine meta-coupling.
H-5	7.75	Doublet (d)	1H	Ortho to H-6. ^[1]
Linker	4.35	Singlet (s)	2H	Methylene () bridge. ^[1] Sharp singlet confirms no adjacent chiral center. ^[1]
2-Me	2.70	Singlet (s)	3H	Methyl group on the aromatic ring. ^[1] Downfield due to salt form. ^[1]

Self-Validation Check:

- Does the integration of the aromatic region (3H) match the methyl group (3H)?
- Is H-3 a singlet? If it is a doublet, the methyl group might be at position 3 (incorrect isomer).
[\[1\]](#)

B. ^{13}C NMR Assignment (100 MHz, DMSO- d_6)

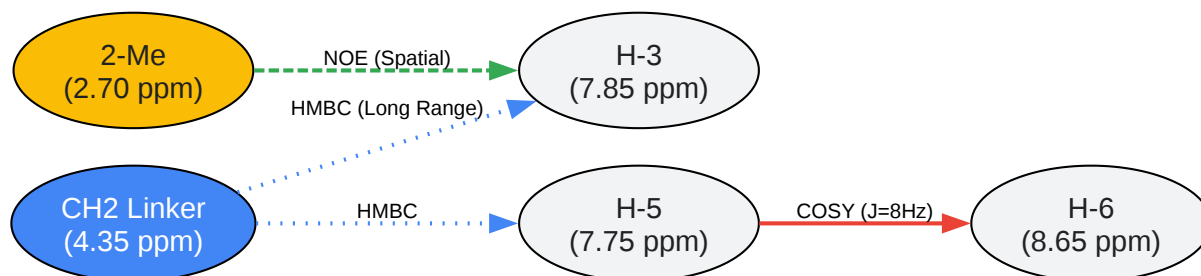
Expect 7 distinct carbon signals.

- C-2 (158 ppm): Quaternary, deshielded by N and Me.[\[1\]](#)
- C-6 (145 ppm): CH, adjacent to N.[\[1\]](#)
- C-4 (142 ppm): Quaternary, substituted by methylene.[\[1\]](#)
- C-3 (125 ppm): CH.
- C-5 (122 ppm): CH.
- Linker (52 ppm): Methylene carbon.[\[1\]](#)
- 2-Me (22 ppm): Methyl carbon.[\[1\]](#)

C. 2D NMR Connectivity (HMBC/NOESY)

To prove the methyl group is at Position 2 and not Position 3:

- HMBC (Heteronuclear Multiple Bond Correlation): Look for a correlation between the Methyl protons (2.70 ppm) and the Quaternary C-2 and Aromatic C-3.[\[1\]](#)
- NOESY (Nuclear Overhauser Effect): Strong spatial correlation between Methyl protons and H-3.[\[1\]](#) If Me were at Pos 3, it would correlate with H-2 and H-4 (if they existed).



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Figure 2: Key NMR correlations. The NOE between the Methyl group and H-3 is the definitive proof of regiochemistry.^[1]

Stoichiometry & Quality Control

The "2HCl" designation is not trivial; it affects solubility and stability.

Chloride Content Determination^[1]

- Method: Ion Chromatography (IC) or Argentometric Titration (

).^[1]

- Calculation:

- Theoretical % Cl:

.^[1]

- Acceptance Criteria:

.^[1]

- Interpretation: If % Cl is ~17%, you have the monohydrochloride.^[1] If ~34%, you have the dihydrochloride.^[1]

Hydrazine Stability Check

Hydrazines can oxidize to hydrazones or azo compounds upon air exposure.^[1]

- Test: HPLC-UV (254 nm).
- Impurity Marker: Look for a peak with $M^+ = M - 2$ (oxidation) or dimerization.[1]
- Storage: Store under Argon at -20°C .

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